

# Digoxigenin (DIG) Labeling of DNA Probes by PCR: Application Notes and Protocols

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## Compound of Interest

Compound Name: Digoxigenone

Cat. No.: B15342972

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### Introduction

Digoxigenin (DIG)-labeled DNA probes offer a sensitive and versatile non-radioactive method for the detection of nucleic acids in a variety of applications, including in situ hybridization (ISH), Southern blotting, and Northern blotting. The incorporation of DIG, a steroid hapten isolated from Digitalis plants, into DNA probes allows for highly specific detection using anti-DIG antibodies conjugated to enzymes or fluorescent dyes. PCR-based labeling is a rapid and efficient method for generating highly specific DIG-labeled DNA probes from small amounts of template DNA. This document provides detailed protocols and application notes for the synthesis of DIG-labeled DNA probes using PCR.

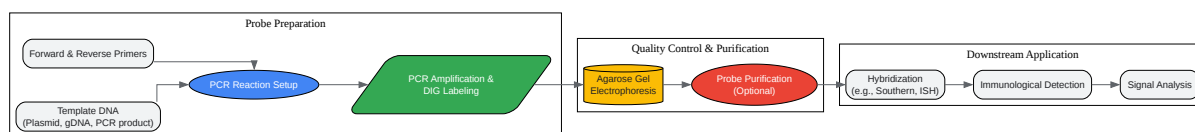
## Principle of the Method

The generation of DIG-labeled DNA probes by PCR involves the enzymatic incorporation of digoxigenin-11-dUTP, an alkali-labile analog of dTTP, into the newly synthesized DNA strand by a thermostable DNA polymerase.<sup>[1]</sup> The ratio of DIG-11-dUTP to dTTP in the reaction mix can be adjusted to control the labeling density. The resulting DIG-labeled PCR product can then be purified and used as a probe in various hybridization techniques. Detection of the hybridized probe is achieved through the high-affinity binding of an anti-digoxigenin antibody, which is typically conjugated to an enzyme such as alkaline phosphatase (AP) or horseradish

peroxidase (HRP) for colorimetric or chemiluminescent detection, or to a fluorophore for fluorescent detection.

## Experimental Workflow

The overall workflow for generating and utilizing DIG-labeled DNA probes consists of several key stages, from PCR amplification and labeling to downstream hybridization and detection.



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## References

- 1. Digoxigenin (DIG) Labeling Methods [merckmillipore.com]
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